

Orthogonal Characterization of 2-(1H-imidazol-5-yl)ethanol: A Comparative Guide

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Compound of Interest

Compound Name: 2-(1H-imidazol-5-yl)ethanol

CAS No.: 872-82-2

Cat. No.: B1227070

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For Researchers, Scientists, and Drug Development Professionals

The comprehensive characterization of pharmaceutical compounds and their impurities is a critical aspect of drug development and quality control. Utilizing a suite of orthogonal analytical methods ensures a thorough understanding of a molecule's identity, purity, and structure. This guide provides a comparative overview of key orthogonal techniques for the characterization of **2-(1H-imidazol-5-yl)ethanol**, a heterocyclic alcohol also known as histaminol. The methods discussed include High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy.

Executive Summary of Analytical Techniques

Orthogonal methods provide data based on different chemical and physical principles, offering a more complete profile of the analyte. For **2-(1H-imidazol-5-yl)ethanol**, these techniques offer complementary information regarding its purity, molecular weight, structure, and functional groups.

Analytical Method	Information Provided	Key Advantages	Primary Limitations
HPLC-DAD	Purity, Quantification, Retention Time	High resolution, sensitive, quantitative	Limited structural information
GC-MS	Purity, Molecular Weight, Fragmentation Pattern	High sensitivity, structural elucidation	Derivatization often required for polar analytes
NMR Spectroscopy	Detailed Molecular Structure (^1H & ^{13}C)	Unambiguous structure determination	Lower sensitivity, complex spectra for tautomers
FTIR Spectroscopy	Functional Groups, Bond Vibrations	Fast, non-destructive, fingerprinting	Limited for complex mixture analysis

High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for assessing the purity and quantifying **2-(1H-imidazol-5-yl)ethanol**. A validated reverse-phase HPLC method with Diode Array Detection (DAD) provides robust and reproducible results.

Experimental Protocol: HPLC-DAD

A reported method for the analysis of histaminol in complex matrices can be adapted for purity analysis.^{[1][2]}

- Instrumentation: HPLC system with a Diode Array Detector.
- Column: C18 stationary phase (e.g., 250 mm x 4.6 mm, 5 μm particle size).
- Mobile Phase: A gradient or isocratic system using a mixture of an aqueous buffer (e.g., formate or phosphate buffer) and an organic modifier like methanol or acetonitrile.
- Flow Rate: Typically 0.8 - 1.2 mL/min.
- Detection: Diode Array Detector monitoring at the UV absorbance maximum of the imidazole ring, which is approximately 211 nm.^[2]

- Injection Volume: 10-20 μL .
- Sample Preparation: The sample is accurately weighed and dissolved in a suitable diluent, typically the mobile phase, to a known concentration.

Performance Data

Parameter	Typical Value	Reference
Retention Time (t_r)	~ 3 minutes	[2]
Detection Wavelength (λ_{max})	211 nm	[2]
Linearity (r^2)	> 0.998	[1]
Limit of Detection (LOD)	0.001 - 0.015 mg/L	[1]
Limit of Quantification (LOQ)	0.004 - 0.045 mg/L	[1]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds. Due to the polar nature of **2-(1H-imidazol-5-yl)ethanol**, derivatization is often necessary to improve its volatility and chromatographic performance.

Experimental Protocol: GC-MS (with Derivatization)

This protocol is based on general methods for the analysis of biogenic amines like histamine and its metabolites.

- Derivatization: The hydroxyl and amine groups of the molecule are derivatized using a suitable agent (e.g., isobutyl chloroformate or pentafluoropropionic anhydride (PFPA)) to form less polar, more volatile esters and amides.[3][4][5]
- Instrumentation: Gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm, 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

- Injection: Split/splitless inlet.
- Oven Temperature Program: A temperature gradient is used to ensure good separation, for instance, starting at a lower temperature (e.g., 70°C) and ramping up to a higher temperature (e.g., 280°C).
- Mass Spectrometer: Operated in electron ionization (EI) mode. Data can be acquired in full scan mode for identification or selected ion monitoring (SIM) mode for enhanced sensitivity and quantification.

Expected Mass Spectral Data

Based on the structure and ESI-MS data, the following characteristics are expected:

Parameter	Expected Value	Reference
Molecular Ion $[M]^+$ (underivatized)	m/z 112	
Protonated Molecule $[M+H]^+$ (ESI-MS)	m/z 113	[1]
Key Fragment Ion (Loss of H_2O)	m/z 95	[2]
Key Fragment Ion (Loss of HCN from fragment)	m/z 68	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of organic molecules. Both 1H and ^{13}C NMR provide detailed information about the chemical environment of each atom in the molecule.

Experimental Protocol: 1H and ^{13}C NMR

- Instrumentation: NMR spectrometer (e.g., 300 MHz or higher).

- **Sample Preparation:** 5-10 mg of the sample is dissolved in approximately 0.6 mL of a suitable deuterated solvent (e.g., Methanol-d₄ (CD₃OD) or DMSO-d₆).
- **¹H NMR:** A standard proton experiment is run to determine the chemical shifts, coupling constants, and integration of the proton signals.
- **¹³C NMR:** A proton-decoupled carbon experiment is performed to identify the chemical shifts of all carbon atoms. Techniques like DEPT can be used to differentiate between CH, CH₂, and CH₃ groups.

NMR Data and Interpretation

While specific, high-resolution spectra for **2-(1H-imidazol-5-yl)ethanol** are not readily available in the public literature, characterization has been confirmed using this method.^[1] It is important to note that imidazole derivatives can exhibit tautomerization in solution, which may lead to broadened signals for the imidazole ring atoms in NMR spectra.^[6]

Predicted ¹³C NMR Chemical Shifts (based on similar structures):

Carbon Atom	Predicted Chemical Shift (δ, ppm)	Notes
C2 (Imidazole)	135 - 145	
C4 (Imidazole)	115 - 125	
C5 (Imidazole)	130 - 140	Attached to the ethyl group
-CH ₂ - (ethyl)	25 - 35	Adjacent to the imidazole ring
-CH ₂ OH (ethyl)	55 - 65	Attached to the hydroxyl group

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid analytical technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: FTIR

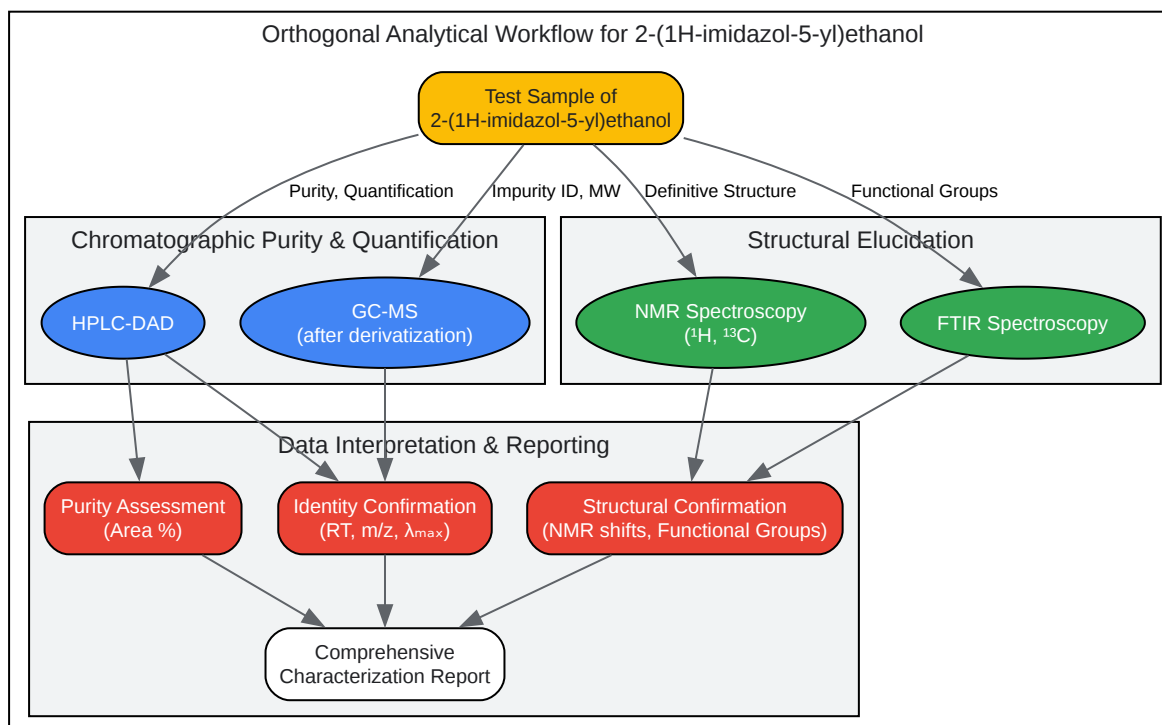
- Instrumentation: FTIR spectrometer.
- Sample Preparation: The sample can be analyzed neat as a thin film on a salt plate (e.g., NaCl or KBr) if it is an oil, or as a KBr pellet if it is a solid. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used for direct analysis with minimal sample preparation.
- Data Acquisition: The spectrum is typically recorded from 4000 to 400 cm^{-1} .

Expected FTIR Absorption Bands

Functional Group	Expected Wavenumber (cm^{-1})	Vibration Type
O-H (Alcohol)	3200 - 3600 (broad)	Stretching
N-H (Imidazole)	3100 - 3500 (broad)	Stretching
C-H (sp^2 aromatic)	3000 - 3100	Stretching
C-H (sp^3 aliphatic)	2850 - 3000	Stretching
C=N, C=C (Imidazole ring)	1450 - 1650	Stretching
C-O (Alcohol)	1050 - 1260	Stretching

Workflow and Data Integration

The power of using orthogonal methods lies in the integration of data from each technique to build a comprehensive characterization package for the molecule. The workflow diagram below illustrates how these methods are used in a complementary fashion.



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Caption: Workflow for the orthogonal characterization of **2-(1H-imidazol-5-yl)ethanol**.

This integrated approach ensures that the identity, purity, and structure of **2-(1H-imidazol-5-yl)ethanol** are rigorously confirmed, meeting the high standards required for pharmaceutical development and research.

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References

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
- [2. chromatographyonline.com \[chromatographyonline.com\]](https://www.chromatographyonline.com)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [5. Pentafluoropropionic Anhydride Derivatization and GC-MS Analysis of Histamine, Agmatine, Putrescine, and Spermidine: Effects of Solvents and Starting Column Temperature - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [6. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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